

# Molecular weight and formula of Chloro(methyl)diphenylsilane

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## Compound of Interest

Compound Name: **Chloro(methyl)diphenylsilane**

Cat. No.: **B085503**

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An In-Depth Technical Guide to **Chloro(methyl)diphenylsilane**: Properties, Applications, and Experimental Protocols

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Chloro(methyl)diphenylsilane**. Moving beyond basic data, we delve into the causality behind its reactivity, its strategic applications in synthesis and materials science, and detailed protocols that ensure reliable and reproducible results.

## Compound Profile and Core Properties

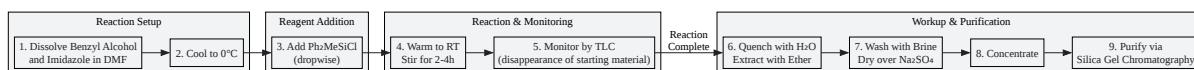
**Chloro(methyl)diphenylsilane**, often abbreviated as DPMSCl or Ph<sub>2</sub>MeSiCl, is an organosilicon compound distinguished by its unique combination of a reactive chloride leaving group and sterically demanding phenyl substituents. This structure makes it a versatile reagent for a variety of chemical transformations.

The fundamental properties of **Chloro(methyl)diphenylsilane** are summarized below. This data provides the foundational knowledge required for its effective use in a laboratory setting.

| Property          | Value   | References     |
|-------------------|---|----------------|
| Molecular Formula | C <sub>13</sub> H <sub>13</sub> ClSi                          | [1][2][3][4]   |
| Molecular Weight  | 232.78 g/mol  | [1][3][5][6]   |
| CAS Number        | 144-79-6  | [1][2][3][7]   |
| IUPAC Name        | chloro-methyl-diphenylsilane                                  | [1][4][8][9]   |
| Appearance        | Colorless to pale yellow liquid                               | [2][3][10][11] |
| Density           | 1.107 g/mL at 25 °C   | [3][5]         |
| Boiling Point     | 295 °C  | [3][5][11][12] |
| Refractive Index  | n <sub>20/D</sub> 1.574                                       | [3][5][12]     |
| Solubility        | Soluble in most organic solvents; reacts with protic solvents | [10][12]       |

## Molecular Structure and Principles of Reactivity

The utility of **Chloro(methyl)diphenylsilane** stems directly from its molecular architecture. The central silicon atom is bonded to a methyl group, two phenyl groups, and a chlorine atom.



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# Sources

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